Technical Monograph: Methyl 4-(Ethylamino)-3-hydroxybenzoate

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Compound of Interest

Compound Name:	*Methyl 4-(Ethylamino)-3-hydroxybenzoate*
CAS No.:	*1820609-04-8*
Cat. No.:	*B1432751*

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Fundamental Research, Synthesis Strategies, and Medicinal Applications

Executive Summary

Methyl 4-(ethylamino)-3-hydroxybenzoate (CAS: 1820609-04-8) is a specialized pharmacophore used primarily as a high-value intermediate in the synthesis of heterocycles (specifically benzoxazoles) and as a scaffold in drug discovery targeting viral neuraminidase and STING (Stimulator of Interferon Genes) pathways.[1][2][3][4][5]

Unlike its structural isomer Orthocaine (Methyl 3-amino-4-hydroxybenzoate), which has a history as a local anesthetic, the 4-amino-3-hydroxy isomer serves as a critical "orthogonally functionalized" building block. The presence of the N-ethyl group enhances lipophilicity (LogP modulation) and provides a secondary amine handle for further derivatization without the risk of primary amine side reactions.

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This guide details the fundamental chemistry, optimized synthesis protocols, and analytical validation required to utilize this compound in advanced research.

Chemical Profile & Properties[2][4][6][7][8][9][10][11][12][13][14]

Property	Specification
IUPAC Name	Methyl 4-(ethylamino)-3-hydroxybenzoate
CAS Number	1820609-04-8
Molecular Formula	$C_{10}H_{13}NO_3$
Molecular Weight	195.22 g/mol
Appearance	Off-white to beige crystalline solid
Predicted LogP	~2.3 (vs. 1.2 for parent amine)
pKa (Base)	~5.8 (Aniline nitrogen)
Solubility	Soluble in DMSO, MeOH, EtOAc; Low water solubility

Synthesis & Experimental Protocols

The synthesis of **Methyl 4-(ethylamino)-3-hydroxybenzoate** requires precise control to achieve mono-alkylation. Direct alkylation with ethyl halides often leads to mixtures of mono- and di-ethylated products. Therefore, Reductive Amination is the scientifically preferred method for high purity.

Step 1: Preparation of the Parent Scaffold (Methyl 4-amino-3-hydroxybenzoate)

If not purchased commercially, the parent ester is synthesized from 4-amino-3-hydroxybenzoic acid.

Protocol:

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- Reagents: 4-Amino-3-hydroxybenzoic acid (1.0 eq), Methanol (anhydrous, solvent), Thionyl Chloride ($SOCl_2$, 1.5 eq).
- Procedure:
  - Suspend the acid in anhydrous methanol at 0°C.
  - Add $SOCl_2$ dropwise (exothermic reaction).
  - Reflux for 4–6 hours. Monitor by TLC (EtOAc/Hexane 1:1).
  - Concentrate in vacuo.[6][7] Neutralize with sat. $NaHCO_3$.
  - Extract with EtOAc, dry over $MgSO_4$, and concentrate to yield the methyl ester (Yield >90%).[7]

Step 2: Selective N-Ethylation (The Critical Step)

Method: Reductive Amination using Acetaldehyde and Sodium Triacetoxyborohydride (STAB).
Rationale: STAB is a mild reducing agent that selectively reduces the iminium ion formed in situ without reducing the ester or the aromatic ring.

Detailed Protocol:

- Setup: Flame-dried round-bottom flask, Nitrogen atmosphere.
- Reagents:
  - Methyl 4-amino-3-hydroxybenzoate (1.0 eq, 5 mmol)
  - Acetaldehyde (1.1 eq)
  - Sodium Triacetoxyborohydride (STAB) (1.5 eq)
  - Acetic Acid (1.0 eq, catalytic/pH adjustment)
  - DCE (Dichloroethane) or THF (Solvent)
- Execution:

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- Dissolve the amine in DCE (20 mL).
- Add Acetaldehyde and Acetic Acid. Stir for 30 minutes at Room Temperature (RT) to allow hemiaminal/imine formation.
- Add STAB in portions over 10 minutes.
- Stir at RT for 4–12 hours. Monitor by TLC (The secondary amine will run slightly higher/lower depending on the stationary phase compared to the primary amine).

- Workup:
  - Quench with sat. $NaHCO_3$ solution.
  - Extract with DCM (3x). Wash organics with Brine.
  - Dry over Na_2SO_4 and concentrate.[7]
- Purification: Flash Column Chromatography (SiO_2). Eluent: Hexane/EtOAc (Gradient 80:20 to 60:40).

Analytical Validation (Self-Validating System)

To ensure the integrity of the synthesized compound, the following analytical signatures must be confirmed.

1. ^{1}H-NMR (400 MHz, DMSO-d_6/$CDCl_3$):

- Ethyl Group: Look for a triplet at ~1.2 ppm (3H, -CH_2CH_3) and a quartet at ~3.1 ppm (2H, -CH_2CH_3).
- N-H Proton: A broad singlet around 5.0–6.0 ppm (exchangeable with D_2O). Crucial: If this is missing, you have di-alkylated.
- O-H Proton: Broad singlet at >9.0 ppm.
- Methyl Ester: Singlet at ~3.8 ppm (3H, -OCH_3).[8]
- Aromatic Region: ABX system (3 protons).

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2. Mass Spectrometry (ESI+):

- Target Mass: $[M+H]^+$ = 196.1 m/z.
- Check: If 224 m/z is observed, di-ethylation has occurred.

Mechanistic Applications & Pathways

A. Benzoxazole Precursor

This molecule is a "masked" benzoxazole. Upon reaction with an aldehyde or carboxylic acid derivative under oxidative or dehydrating conditions, the N-ethyl group can either participate in the formation of a cationic benzoxazolium species or, more commonly, the scaffold serves as a model for N-alkylated benzoxazole derivatives used in fluorescent dyes.

B. Visualization of Synthesis & Application

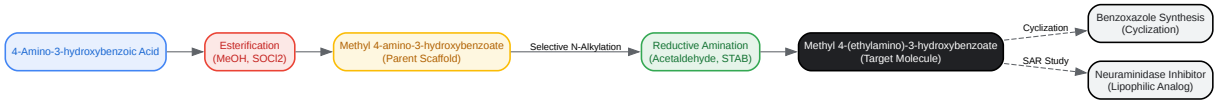

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Figure 1: Synthetic pathway from the benzoic acid precursor to the N-ethylated target and downstream applications.

Safety & Handling (MSDS Summary)

- Hazards: Irritant (Skin, Eye, Respiratory). Potential sensitizer (aniline derivative).
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent oxidation of the aminophenol moiety (browning).
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.

References

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- PubChem. "**Methyl 4-(ethylamino)-3-hydroxybenzoate** (CID 86222879)." National Library of Medicine. [Link]
- Royal Society of Chemistry. "Generic Methods for Monomer Synthesis: Reductive Amination Protocols." RSC Advances. [Link]
- National Institutes of Health (NIH). "Metabolism of 4-amino-3-hydroxybenzoic acid." PubMed. [Link]
- Google Patents.

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Sources

- 1. 272-12-8,Thieno[2,3-c]pyridine-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 2. Product Category-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 3. accelachem.com [accelachem.com]
- 4. Product Category-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 5. CAS 1820609-04-8 | Sigma-Aldrich [sigmaaldrich.com]
- 6. pure.bond.edu.au [pure.bond.edu.au]
- 7. Methyl 3-amino-4-hydroxybenzoate synthesis - chemicalbook [chemicalbook.com]
- 8. rsc.org [rsc.org]
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